

A Comprehensive Technical Guide to the Solubility of 5-Chlorovaleric Acid

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Compound of Interest

Compound Name: 5-Chlorovaleric acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **5-chlorovaleric acid** in various common solvents. Understanding the solubility of this compound is critical for its application in pharmaceutical synthesis, drug delivery formulation, and various research contexts. This document outlines its known solubility profile, provides a detailed experimental protocol for quantitative solubility determination, and presents a logical workflow for these experimental procedures.

Introduction to 5-Chlorovaleric Acid

5-Chlorovaleric acid, also known as 5-chloropentanoic acid, is a halogenated carboxylic acid with the chemical formula $C_5H_9ClO_2$. Its structure, featuring a five-carbon chain with a terminal carboxylic acid group and a chlorine atom at the C-5 position, imparts it with a unique combination of polar and nonpolar characteristics. This bifunctionality makes it a versatile intermediate in organic synthesis, particularly in the preparation of pharmaceuticals and other specialty chemicals. The carboxylic acid group allows for salt formation and esterification, while the chloro- group can participate in various nucleophilic substitution reactions.

Solubility Profile of 5-Chlorovaleric Acid

Quantitative solubility data for **5-chlorovaleric acid** in a wide range of solvents is not readily available in published literature. However, based on its chemical structure and available qualitative information, a general solubility profile can be summarized. The polar carboxylic acid

moiety suggests solubility in polar solvents, while the alkyl chain and chlorine atom contribute to some solubility in less polar organic solvents.

It has been reported to be soluble in several organic solvents, including chloroform, dimethyl sulfoxide (DMSO), and ethyl acetate[1][2][3]. Due to its polar carboxylic acid functional group, it is also expected to be soluble in polar solvents like alcohols[4].

There are conflicting reports regarding its solubility in water. Some sources describe it as "very soluble," while others have noted it as "insoluble." This discrepancy may be attributable to the concentration-dependent formation of an emulsion, as suggested by the reporting of a pH value for a 100 g/L emulsion in water[2]. At lower concentrations, it is likely to be soluble due to hydrogen bonding between the carboxylic acid group and water molecules.

Table 1: Qualitative Solubility of **5-Chlorovaleric Acid** in Various Solvents

Solvent	Chemical Formula	Type	Qualitative Solubility
Water	H ₂ O	Polar Protic	Soluble (potential for emulsion at high concentrations)
Methanol	CH ₃ OH	Polar Protic	Expected to be Soluble
Ethanol	C ₂ H ₅ OH	Polar Protic	Expected to be Soluble
Chloroform	CHCl ₃	Nonpolar	Soluble[1][2][3]
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	Soluble[1][2][3]
Ethyl Acetate	CH ₃ COOC ₂ H ₅	Polar Aprotic	Soluble[1][2][3]
Acetone	(CH ₃) ₂ CO	Polar Aprotic	Expected to be Soluble
Dichloromethane	CH ₂ Cl ₂	Nonpolar	Expected to be Soluble

Note: "Expected to be Soluble" is based on the chemical principle of "like dissolves like" and the known solubility in solvents with similar properties.

Experimental Protocol for Quantitative Solubility Determination

To obtain precise and reliable quantitative solubility data for **5-chlorovaleric acid**, a standardized experimental protocol is essential. The following gravimetric method is a robust and widely applicable technique for determining the solubility of a solid or liquid compound in a given solvent.

Principle

This method involves preparing a saturated solution of **5-chlorovaleric acid** in the solvent of interest at a constant temperature. A known volume of the saturated supernatant is then carefully evaporated to dryness, and the mass of the remaining solute is determined. From this, the solubility can be calculated and expressed in units such as g/100 mL or mg/mL.

Materials and Equipment

- **5-Chlorovaleric acid** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath or incubator
- Vials or flasks with airtight seals
- Volumetric pipettes
- Syringe filters (0.22 μm or 0.45 μm , compatible with the solvent)
- Pre-weighed evaporation dishes or beakers
- Drying oven

- Desiccator
- Vortex mixer or magnetic stirrer

Procedure

- Preparation of Saturated Solution:
 1. Add an excess amount of **5-chlorovaleric acid** to a vial or flask containing a known volume of the chosen solvent. An excess is ensured when undissolved solute remains visible after equilibration.
 2. Seal the container tightly to prevent solvent evaporation.
 3. Place the container in a constant temperature water bath or incubator set to the desired temperature (e.g., 25 °C).
 4. Agitate the mixture using a vortex mixer or magnetic stirrer for a sufficient period to reach equilibrium. The time required for equilibration should be determined empirically, but a minimum of 24 hours is recommended, with intermittent shaking.
- Sample Collection:
 1. After the equilibration period, allow the undissolved solute to settle to the bottom of the container.
 2. Carefully withdraw a precise volume (e.g., 5.00 mL) of the clear supernatant using a volumetric pipette. To avoid disturbing the sediment, it is advisable to use a syringe fitted with a filter to draw the sample. This ensures that no solid particles are transferred.
- Gravimetric Analysis:
 1. Transfer the collected supernatant to a pre-weighed, clean, and dry evaporation dish.
 2. Record the exact mass of the evaporation dish with the solution.
 3. Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **5-chlorovaleric acid** (a temperature below its boiling

point of 231°C is recommended, for instance, 60-80°C under vacuum for efficient and gentle drying).

- Once the solvent has completely evaporated, transfer the evaporation dish to a desiccator to cool to room temperature.
- Weigh the evaporation dish containing the dried solute on the analytical balance.
- Repeat the drying and weighing steps until a constant mass is achieved (i.e., the difference between consecutive weighings is negligible).

Data Calculation

- Mass of Solute (m_{solute}):
 - $m_{\text{solute}} = (\text{Mass of dish} + \text{dried solute}) - (\text{Mass of empty dish})$
- Volume of Supernatant ($V_{\text{supernatant}}$):
 - The volume of the supernatant collected with the volumetric pipette (e.g., 5.00 mL).
- Solubility Calculation:
 - $\text{Solubility (g/100 mL)} = (m_{\text{solute}} / V_{\text{supernatant}}) * 100$
 - $\text{Solubility (mg/mL)} = m_{\text{solute}} / V_{\text{supernatant}}$

Visualizing the Experimental Workflow

The following diagrams, generated using Graphviz, illustrate the key logical steps in the experimental determination of **5-chlorovaleric acid** solubility.



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Fig. 1: Experimental workflow for determining the solubility of **5-chlorovaleric acid**.

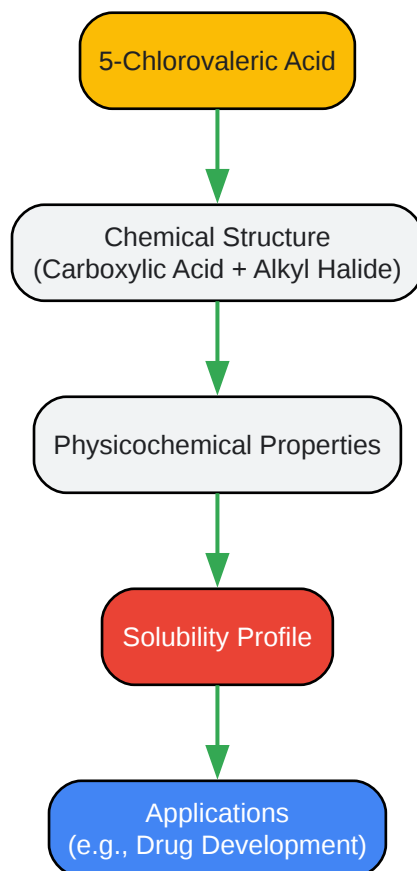
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Fig. 2: Logical relationship between the structure, properties, and applications of **5-chlorovaleric acid**.

Conclusion

While quantitative data on the solubility of **5-chlorovaleric acid** is sparse, its chemical structure provides a strong indication of its likely behavior in various solvents. It is anticipated to be soluble in a range of polar and nonpolar organic solvents, with concentration-dependent solubility in water. For researchers and drug development professionals requiring precise solubility data, the detailed gravimetric experimental protocol provided in this guide offers a reliable method for its determination. The logical workflows presented visually further clarify the experimental process and the interconnectedness of the compound's fundamental properties

and its practical applications. Accurate determination of solubility is a cornerstone for the successful utilization of **5-chlorovaleric acid** in any scientific or industrial setting.

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References

- 1. chembk.com [chembk.com]
- 2. 5-Chlorovaleric acid CAS#: 1119-46-6 [m.chemicalbook.com]
- 3. 1119-46-6 CAS MSDS (5-Chlorovaleric acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. CAS 1119-46-6: 5-Chloropentanoic acid | CymitQuimica [cymitquimica.com]
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